

A comparative review of ilmenite leaching in different acid systems

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A Comparative Review of **Ilmenite** Leaching in Different Acid Systems

The extraction of titanium dioxide (TiO₂) from its primary ore, **ilmenite** (FeTiO₃), is a critical industrial process. The initial and most crucial step in this process is leaching, where the ore is treated with an acid to dissolve its constituent metals, primarily iron and titanium. The choice of acid system significantly impacts the efficiency of extraction, selectivity, cost-effectiveness, and environmental footprint of the overall process. This guide provides a comparative review of the three most common acid systems used for **ilmenite** leaching: sulfuric acid (H₂SO₄), hydrochloric acid (HCl), and nitric acid (HNO₃).

Comparative Performance of Acid Systems

The effectiveness of each acid system is dependent on various experimental parameters. Below is a summary of quantitative data from several studies, highlighting the dissolution efficiencies of titanium and iron under different conditions.

Table 1: Ilmenite Leaching with Sulfuric Acid (H₂SO₄)

Acid Conc.	Temp. (°C)	Time (h)	S/L Ratio	Particle Size (µm)	Ti Dissolution (%)	Fe Dissolution (%)	Reference
78%	>150	6	1:2 (g/mL)	NS	~78	NS	[1]
85 wt%	180	3	1:2 (g/g)	NS	>90	NS	[2]
80%	NS	0.083	NS	NS	93.07	NS	[3]
9.4 M	95	4	NS	NS	52	50	
8 M	90	6	NS	-150+106	57	64	

NS: Not Specified

Table 2: Ilmenite Leaching with Hydrochloric Acid (HCl)

Acid Conc.	Temp. (°C)	Time (min)	S/L Ratio	Particle Size (µm)	Ti Recovery (%)	Fe Extraction (%)	Reference
11 M	90	150	1:4 (g/mL)	149-250	84.52	NS	[4]
7.5 M	90	60	1:10 (g/g)	>150	2.40 (loss)	92.32	[5]
20 wt%	110	300	1:7.3 (g/g)	75-100	~2 (precipitated)	~29	[6]
25 wt%	90	60	1:2.13-1:8.33	NS	0.11 (dissolution)	97	
11 M	90	150	4:1 (mL/g)	NS	77.79	NS	

NS: Not Specified

Table 3: Ilmenite Leaching with Nitric Acid (HNO₃)

Acid Conc.	Temp. (°C)	Time (min)	S/L Ratio	Particle Size (µm)	Ti Extracti on (%)	Ca Extracti on (%)	Referen ce
15%	20	30	1:10	NS	5.0	96.0	[8]
20%	NS	NS	1:10	NS	6.2	NS	[8]

Note: Data for nitric acid leaching of **ilmenite** is less abundant in the literature, and the available study focuses on industrial waste (sludge) rather than raw **ilmenite** ore.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of experimental results. The following are representative protocols for **ilmenite** leaching in each acid system.

Sulfuric Acid Leaching Protocol

A study on the extraction of titanium dioxide from **ilmenite** concentrate utilized the following procedure[1]:

- 25 g of **ilmenite** concentrate was mixed with varying volumes (50, 60, 70, 80, and 90 mL) of sulfuric acid in a beaker.
- Distilled water was added to the mixture.
- The leaching was conducted on a sand bed hot plate at a temperature exceeding 150°C for 6 hours.
- Following the leaching, the product was filtered to separate the solid residue from the pregnant leach solution.
- The solid residue was washed with distilled water.

Hydrochloric Acid Leaching Protocol

A kinetic study of **ilmenite** sand leaching in hydrochloric acid solution employed this method[4]:

- 90 g of **ilmenite** sample (149-250 μm) was placed in a three-neck flask.
- 360 mL of hydrochloric acid solution (3 M, 7 M, or 11 M) was added to the flask, resulting in a solid/liquid ratio of 1:4.
- The mixture was heated to the desired temperature (30°C, 60°C, or 90°C) and stirred at 300 rpm.
- The leaching process was carried out for 150 minutes.
- 5 mL samples of the solution were taken at various time intervals (5, 10, 15, 20, 30, 90, and 150 minutes) for analysis.

Nitric Acid Leaching Protocol

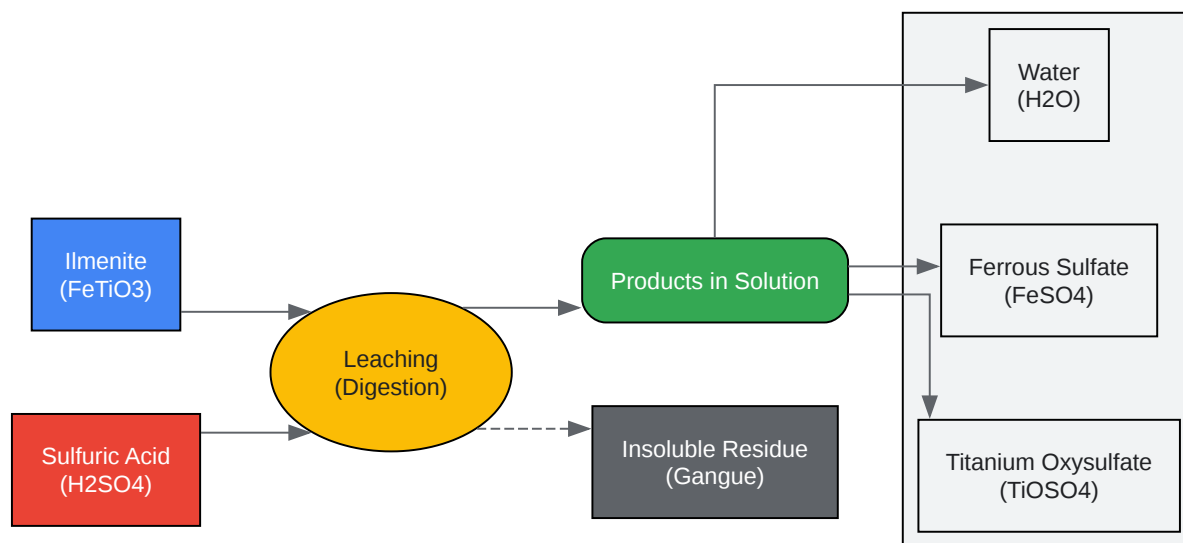
The following protocol was used for the leaching of industrial titanium production waste with nitric acid[8]:

- The leaching was performed with a 15% nitric acid solution.
- The solid to liquid ratio was maintained at 1:10.
- The leaching was conducted at a temperature of 20°C for 30 minutes.
- A 0.2% solution of flocculant (Alclar 600) was added in an amount of 1.3 - 2 ml per liter of pulp to aid in filtration.

Signaling Pathways and Experimental Workflows

The chemical reactions and overall process flows for **ilmenite** leaching in different acid systems can be visualized to better understand the underlying mechanisms.

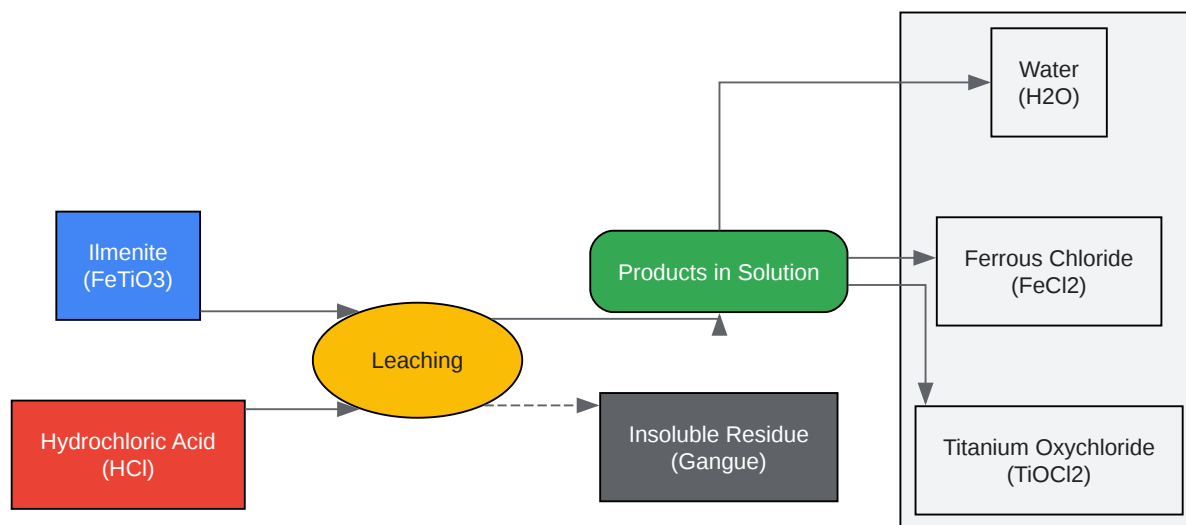
Sulfuric Acid Leaching Pathway



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Caption: Sulfuric acid digestion of **ilmenite**.

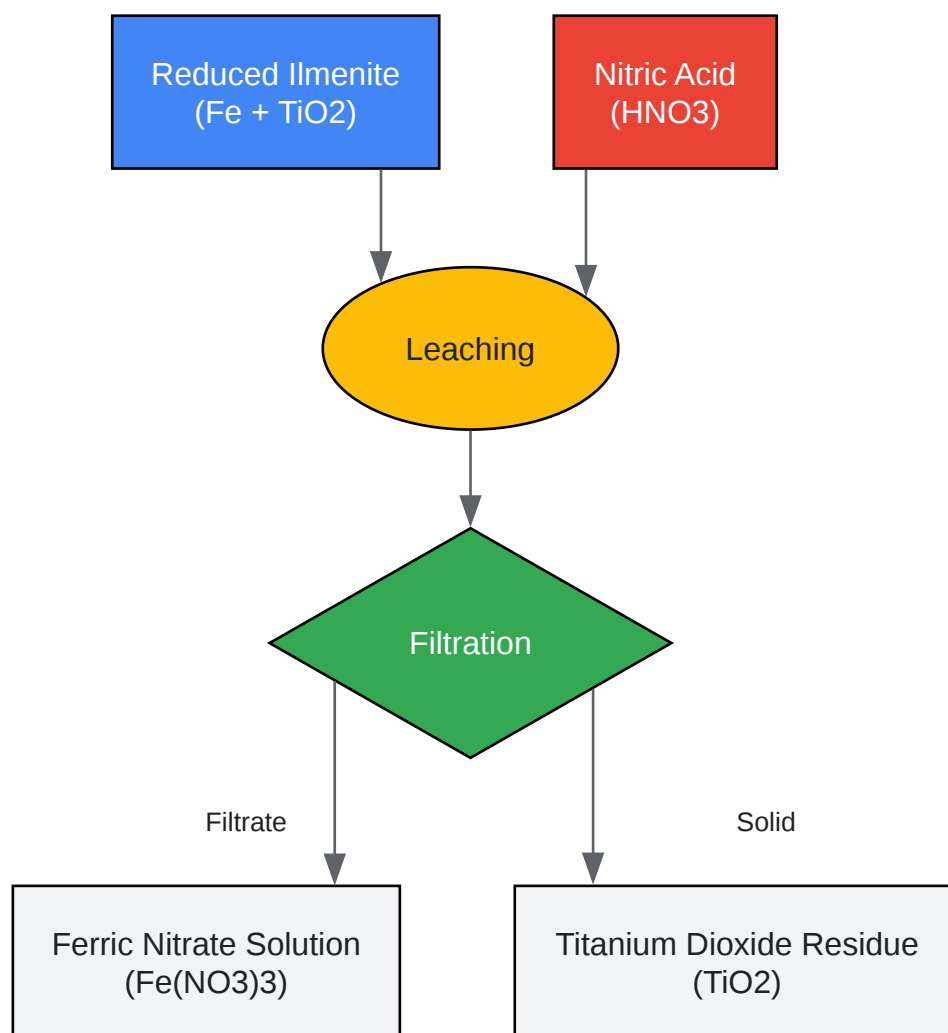
Hydrochloric Acid Leaching Pathway



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Caption: Hydrochloric acid digestion of **ilmenite**.

Nitric Acid Leaching Process Flow



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Caption: Nitric acid leaching of reduced **ilmenite**.

Discussion

Sulfuric Acid: The sulfate process is a well-established method for TiO₂ production. It is effective in dissolving **ilmenite**, with high titanium extraction efficiencies achievable under optimized conditions.[2] However, it often requires high acid concentrations and temperatures, leading to higher energy consumption and potential for equipment corrosion. A significant drawback is the generation of large quantities of ferrous sulfate (copperas) as a byproduct, which has limited commercial value and can pose environmental disposal challenges.

Hydrochloric Acid: The chloride process, which utilizes hydrochloric acid, is generally considered more environmentally friendly than the sulfate process due to the potential for acid regeneration. It can achieve high iron removal with good selectivity, leaving a titanium-rich residue.[5] The process can be operated at lower temperatures than the sulfate process. However, the kinetics can be complex, and the efficiency is highly dependent on the **ilmenite** ore's characteristics.

Nitric Acid: The use of nitric acid for **ilmenite** leaching is less common and not as extensively studied as the other two acids. The available data suggests it can be used, particularly for pre-treated or reduced **ilmenite**. One potential advantage is the possibility of regenerating nitric acid from the iron nitrate solution. However, the lower dissolution efficiencies for titanium reported in some studies and the potential for NO_x gas emissions are notable concerns.[8]

Conclusion

The choice of an acid system for **ilmenite** leaching is a complex decision involving a trade-off between extraction efficiency, operational costs, and environmental impact.

- Sulfuric acid offers high titanium dissolution but is associated with significant byproduct waste.
- Hydrochloric acid provides a more sustainable option with acid regeneration capabilities and high iron removal efficiency.
- Nitric acid presents an alternative, particularly for pre-treated ores, but requires further research to establish its viability and optimize the process for high-grade TiO₂ production from raw **ilmenite**.

Researchers and industry professionals should carefully consider the specific characteristics of their **ilmenite** feedstock and their processing objectives when selecting the most appropriate leaching system.

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